

Application Notes and Protocols: Tas-114

Solubility and Stability in DMSO

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Compound of Interest

Compound Name: *Tas-114*

Cat. No.: *B15589086*

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Introduction

Tas-114 is a novel, orally bioavailable small molecule inhibitor with a dual mechanism of action, targeting both deoxyuridine triphosphatase (dUTPase) and dihydropyrimidine dehydrogenase (DPD).^[1] This dual inhibition enhances the therapeutic efficacy of fluoropyrimidine-based chemotherapies, such as 5-fluorouracil (5-FU), by increasing the bioavailability of 5-FU and promoting its incorporation into DNA, leading to tumor cell death.^{[1][2]} Given its therapeutic potential, understanding the physicochemical properties of **Tas-114**, particularly its solubility and stability in common laboratory solvents like dimethyl sulfoxide (DMSO), is critical for the design and execution of reliable in vitro and preclinical studies.

These application notes provide detailed protocols for the preparation, storage, and assessment of **Tas-114** solutions in DMSO. The information herein is intended to guide researchers in handling this compound to ensure the integrity and reproducibility of experimental results.

Data Presentation

Tas-114 Solubility in DMSO

Property	Value	Notes
Maximum Solubility	80 mg/mL (177.17 mM)	Sonication is recommended to achieve this concentration. ^[3] Use of anhydrous, high-purity DMSO is essential, as the presence of water can reduce solubility. ^[4]
Appearance in Solution	Clear, colorless to pale yellow	Visual inspection should confirm the absence of particulate matter.

Table 1: Solubility of a Representative Small Molecule Inhibitor in Various Solvents. This table presents illustrative data for a generic kinase inhibitor, as specific comparative solubility data for **Tas-114** in solvents other than DMSO is not readily available in the public domain.

Solvent	Temperature (°C)	Maximum Solubility (mM)
DMSO	25	100
Ethanol	25	25
Water	25	<0.1
PBS (pH 7.4)	25	<0.01

Tas-114 Stability in DMSO

The stability of **Tas-114** in DMSO is crucial for maintaining its potency and ensuring the accuracy of experimental outcomes. The following tables provide recommended storage conditions and illustrative stability data for a representative small molecule inhibitor in DMSO.

Table 2: Recommended Storage Conditions for **Tas-114** in DMSO.

Storage Duration	Temperature	Conditions	Expected Stability
Short-term	-20°C	Aliquoted, protected from light	Up to 1 month[5]
Long-term	-80°C	Aliquoted, under nitrogen, protected from light	Up to 6 months[5]

Table 3: Illustrative Stability Data for a Generic Kinase Inhibitor in DMSO at -20°C. This data is representative and intended to provide a general understanding of compound stability in DMSO. Actual stability of **Tas-114** should be determined empirically using the protocol provided below.

Time Point	Purity (%)	Observations
Initial (T=0)	99.8	Freshly prepared solution.
1 Month	99.5	No significant degradation observed.
3 Months	99.2	Minor decrease in purity.
6 Months	98.5	Consider preparing fresh stock.
12 Months	96.0	Significant degradation observed.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Tas-114** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Tas-114** in DMSO, a common concentration for in vitro assays.

Materials:

- **Tas-114** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Sonicator bath
- Calibrated analytical balance
- Amber glass or polypropylene vials with screw caps

Procedure:

- Calculation: Determine the mass of **Tas-114** required to prepare the desired volume of a 10 mM solution. The molecular weight of **Tas-114** is 451.54 g/mol .
- Weighing: Accurately weigh the calculated amount of **Tas-114** powder and place it into a sterile vial.
- Dissolution: Add the calculated volume of anhydrous DMSO to the vial.
- Vortexing: Vortex the solution for 1-2 minutes to facilitate dissolution.
- Sonication (if necessary): If the compound is not fully dissolved, sonicate the vial in a water bath for 5-10 minutes. Gentle warming to 37°C can also aid dissolution, but prolonged heating should be avoided to prevent degradation.[4]
- Visual Inspection: Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Storage: For long-term storage, aliquot the stock solution into single-use volumes and store at -80°C under a nitrogen atmosphere to minimize exposure to moisture and air.[5] For short-term use, storage at -20°C is acceptable.

Protocol 2: Assessment of **Tas-114** Stability in DMSO by HPLC

This protocol outlines a method to determine the stability of **Tas-114** in a DMSO stock solution over time using High-Performance Liquid Chromatography (HPLC).

Materials:

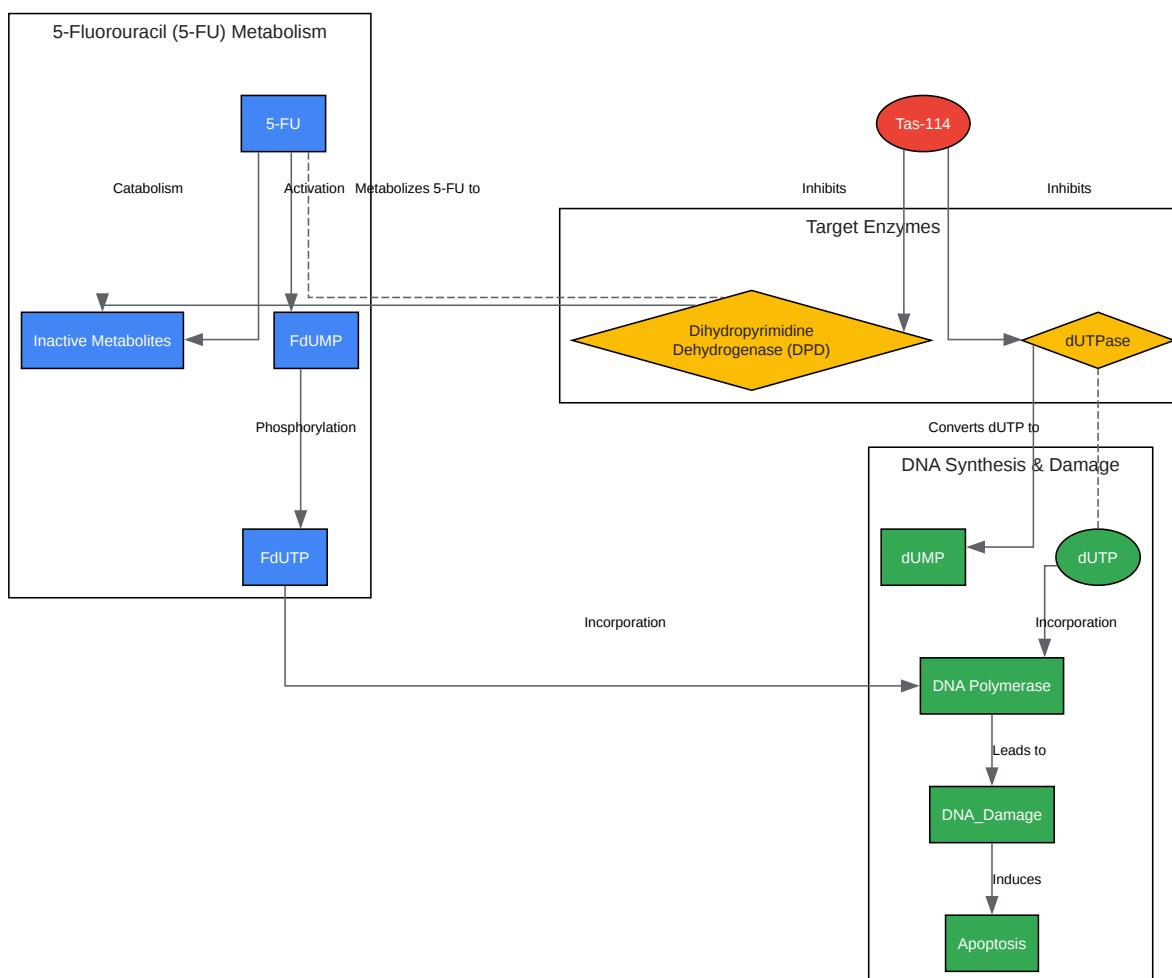
- Prepared **Tas-114** stock solution in DMSO (from Protocol 1)
- HPLC system with a UV detector
- Appropriate HPLC column (e.g., C18)
- Mobile phase solvents (e.g., acetonitrile and water with a suitable modifier like formic acid)
- Autosampler vials

Procedure:

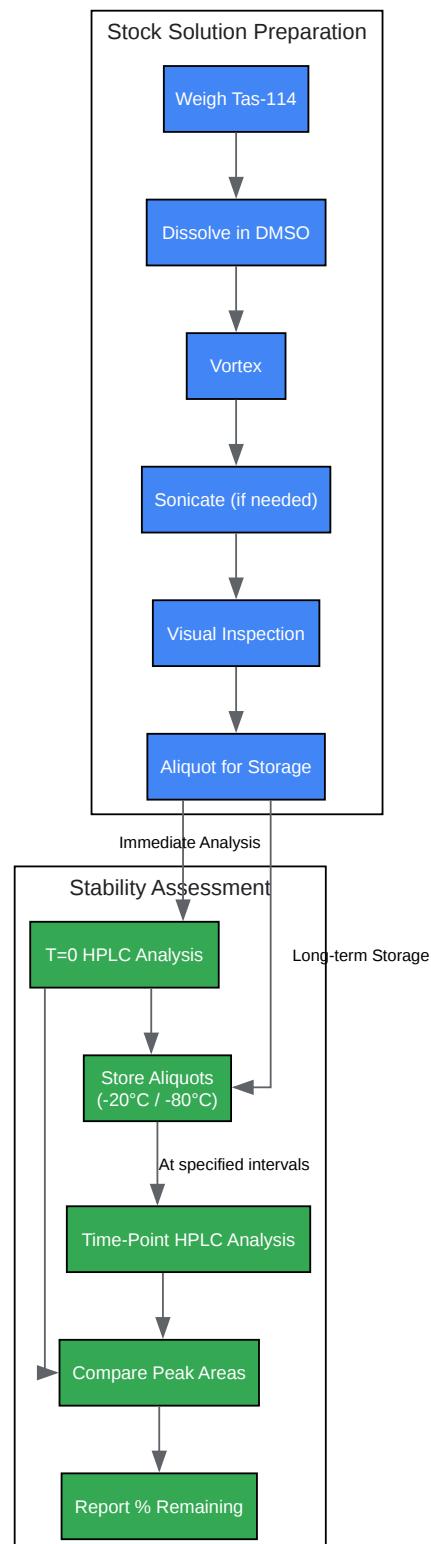
- Time-Zero (T=0) Analysis: Immediately after preparing the **Tas-114** stock solution, take an aliquot, dilute it to a suitable concentration for HPLC analysis, and inject it into the HPLC system. This will serve as the baseline for stability assessment.
- Storage: Store the remaining stock solution under the desired conditions (e.g., -20°C or -80°C).
- Time-Point Analysis: At predetermined time points (e.g., 1 week, 1 month, 3 months, 6 months), thaw an aliquot of the stock solution, dilute it in the same manner as the T=0 sample, and analyze it by HPLC.
- Data Analysis: Compare the peak area of the parent **Tas-114** compound at each time point to the peak area of the T=0 sample. The appearance of new peaks may indicate the formation of degradation products.
- Calculation: The percentage of **Tas-114** remaining can be calculated as follows: % Remaining = (Peak Area at Time X / Peak Area at Time 0) * 100

Mandatory Visualization

Tas-114 Mechanism of Action



Workflow for Tas-114 Solution Preparation and Stability Testing

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